

Application Notes and Protocols for Rennin Stock Solution Preparation

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Compound of Interest

Compound Name: *Rncyn*

Cat. No.: *B164821*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation, storage, and handling of Rennin stock solutions for use in various experimental settings.

Introduction

Rennin is a proteolytic enzyme synthesized by chief cells in the stomach of some animals. Its primary function is to curdle the casein in milk. In research, it is often used to study enzymatic activity, protein digestion, and as a model for other aspartic proteases. Accurate preparation of a stock solution is the first critical step for reproducible experimental results.

Material and Equipment

- Rennin powder (CAS Number: 9001-98-3)
- Distilled or deionized water
- Appropriate buffer (e.g., sodium acetate buffer, pH 4.5-5.5)
- Analytical balance
- Spatula
- Weighing paper or boat

- Beakers or conical flasks
- Volumetric flasks
- Magnetic stirrer and stir bar
- pH meter
- Pipettes
- 0.22 μm syringe filter and syringe (optional, for sterilization)
- Proper personal protective equipment (PPE): lab coat, safety glasses, and gloves.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Safety Precautions

Rennin is a hazardous substance that can cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It may also cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Always handle Rennin powder in a well-ventilated area or a fume hood to avoid dust formation.[\[1\]](#)[\[4\]](#) In case of contact with skin or eyes, rinse immediately and thoroughly with water.[\[2\]](#)[\[3\]](#) If inhaled, move to fresh air.[\[2\]](#)[\[3\]](#) Consult the Safety Data Sheet (SDS) for complete safety information before use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data Summary

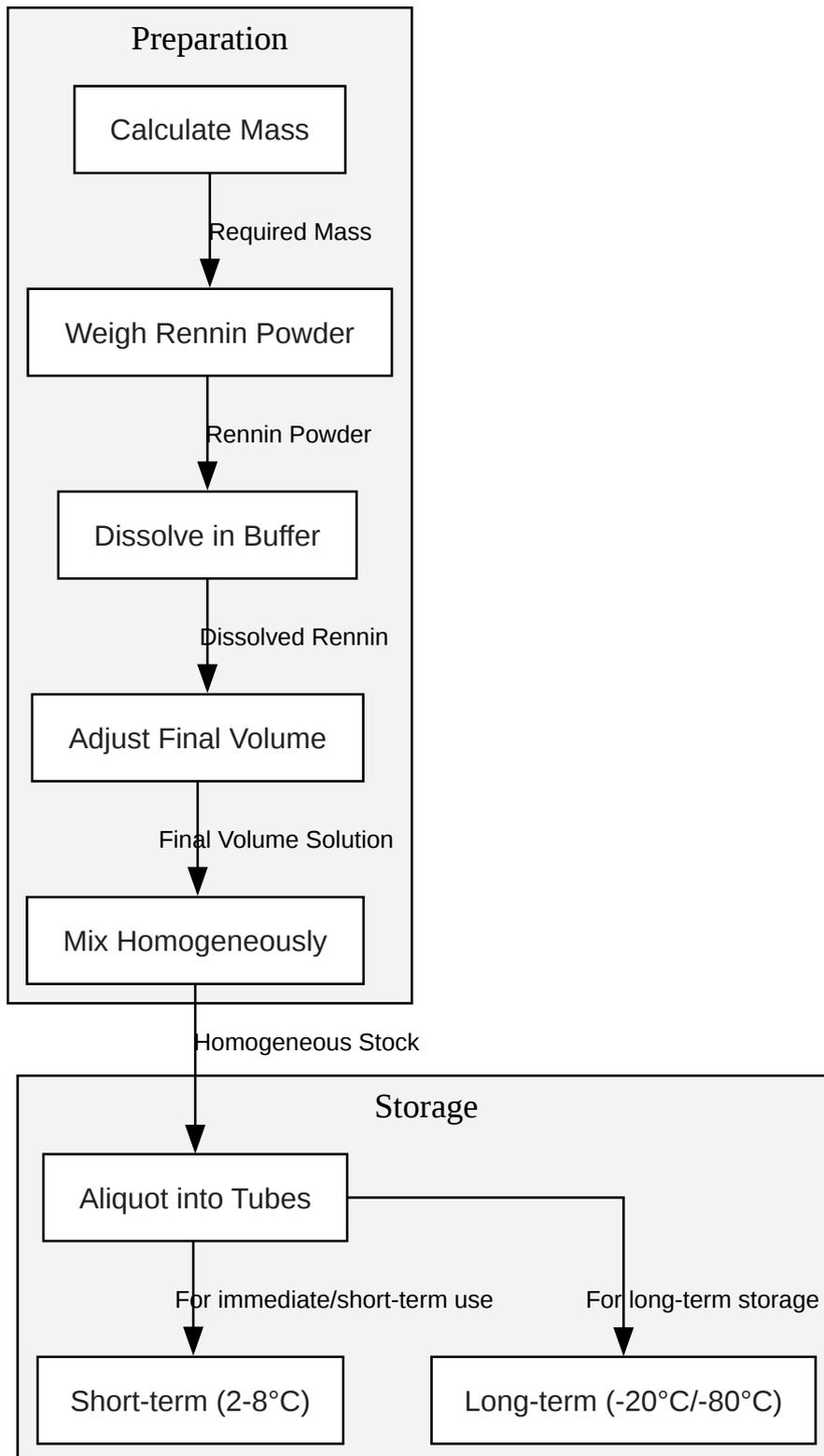
Parameter	Value	Reference / Source
Chemical Identifier		
CAS Number	9001-98-3	[1][4]
EC Number	232-645-0	[4]
Physical Properties		
Appearance	Powder	[5]
Solubility	Soluble in water	[5]
Storage & Stability		
Solid Form Storage	Store in a dry, cool place.	[1][4]
Stock Solution Storage	Short-term: 2-8°C; Long-term: -20°C or below.	
Safety Information		
Hazard Statements	H315, H319, H334, H335	[2][3][4]
Precautionary Statements	P261, P280, P302+P352, P304+P340, P305+P351+P338	[2][3][4]

Experimental Protocols

This protocol describes the preparation of 10 mL of a 10 mg/mL Rennin stock solution.

- Calculate the required mass of Rennin:
 - For a 10 mg/mL solution in a final volume of 10 mL, you will need: $10 \text{ mg/mL} * 10 \text{ mL} = 100 \text{ mg}$ of Rennin powder.
- Weigh the Rennin powder:
 - Tare a clean, dry weighing boat on an analytical balance.

- Carefully weigh out 100 mg of Rennin powder using a spatula. Handle the powder in a fume hood to avoid inhalation.
- Dissolve the Rennin powder:
 - Transfer the weighed Rennin powder to a 15 mL conical tube or a small beaker.
 - Add a small volume of the desired buffer (e.g., 5 mL of 100 mM sodium acetate, pH 5.0) to the powder.
 - Gently swirl or place on a magnetic stirrer at a low speed to dissolve the powder completely. Avoid vigorous vortexing which can denature the enzyme.
- Adjust the final volume:
 - Once the Rennin is fully dissolved, transfer the solution to a 10 mL volumetric flask.
 - Rinse the initial container with a small amount of buffer and add the rinse to the volumetric flask to ensure all the Rennin is transferred.
 - Carefully add buffer to the flask until the bottom of the meniscus reaches the calibration mark.
- Mix and store:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - For immediate use, keep the solution on ice.
 - For short-term storage (1-2 days), store at 2-8°C.
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

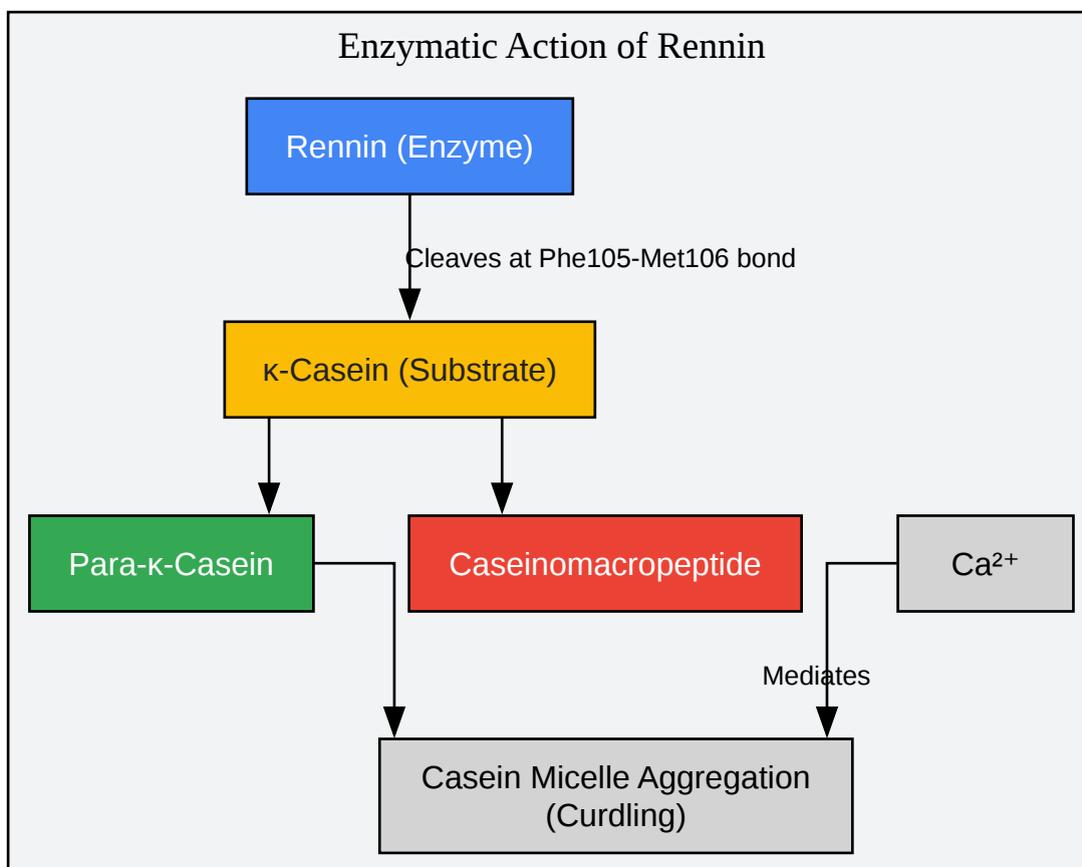


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Caption: Workflow for preparing and storing Rennin stock solution.

Signaling Pathways (Illustrative Example)

As Rennin is an enzyme, a direct signaling pathway is not applicable. However, to fulfill the visualization requirement, a diagram illustrating its enzymatic action on casein is provided below.



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Caption: Rennin's enzymatic cleavage of κ -casein leading to milk curdling.

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